

n-Heptyl β -D-thioglucoiside inhibitory potency

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Compound Focus: Heptyl 1-thiohexopyranoside

CAS No.: 85618-20-8

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n-Heptyl β -D-thioglucoiside at a Glance

n-Heptyl β -D-thioglucoiside (HTG) is a non-ionic detergent frequently used in membrane biochemistry for the **solubilization and reconstitution of membrane proteins** without denaturing them [1] [2]. Its key characteristics are summarized below.

Property	Details
Chemical Formula	C ₁₃ H ₂₆ O ₅ S [1] [2]
Molecular Weight	294.41 g/mol [1] [2]
CAS Number	85618-20-8 [1] [3]
Critical Micelle Concentration (CMC)	30 mM [1] [2]
Key Feature	Resistance to degradation by β -glycosidase enzymes [1]
Primary Application	Solubilizing membrane proteins while maintaining their biological activity [1] [4]

Comparison with Other Common Detergents

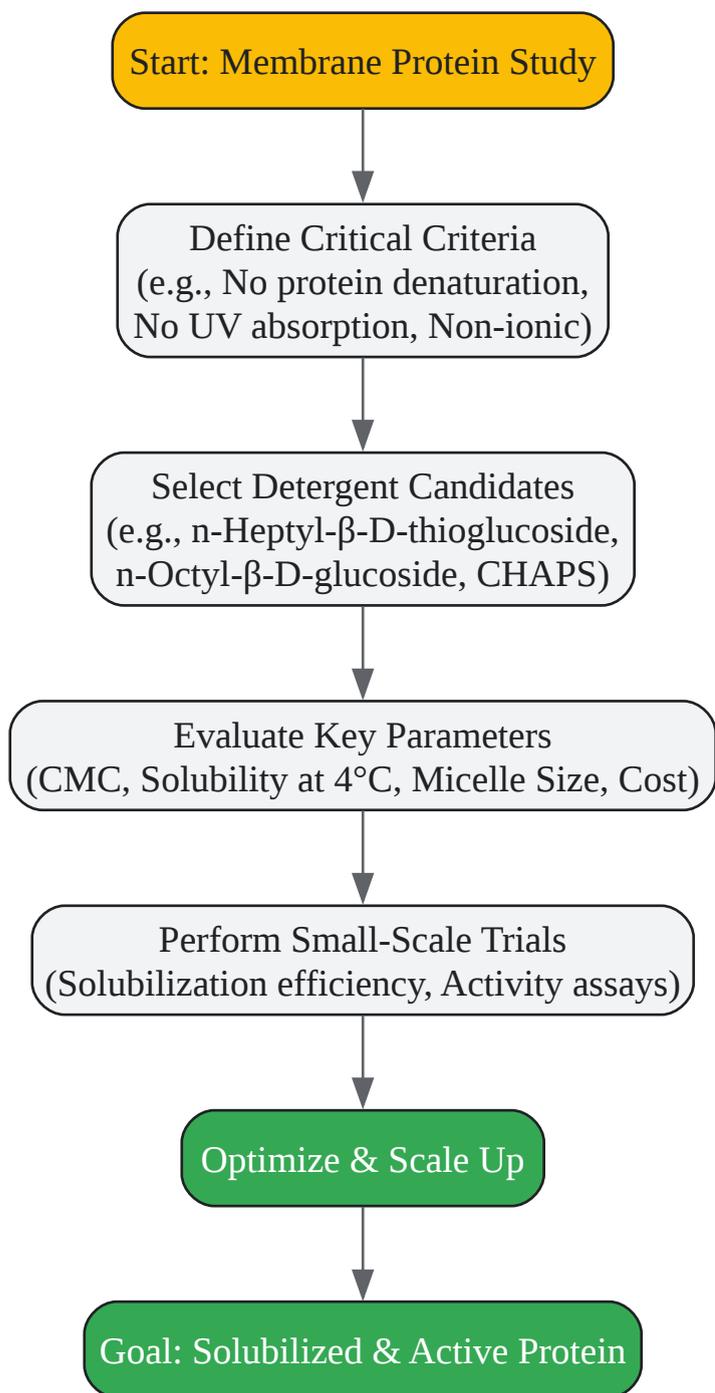
The table below compares the basic properties of n-Heptyl β -D-thioglucoside with other detergents mentioned in the search results. This can help in making an initial selection based on physical and chemical parameters.

Detergent	Type	CMC	Key Features / Applications
n-Heptyl β -D-thioglucoside	Non-ionic	30 mM [1]	Stable against β -glycosidase; good for solubilization at low temperatures [1].
n-Octyl- β -D-glucoside (OG)	Non-ionic	Information not covered in search results	Commonly used but can be degraded by β -glycosidase [1].
deoxy-BIGCHAP	Non-ionic	1.4 mM [1]	High CMC allows for easy removal by dialysis; used for extracting opioid receptors [1].
CHAPS / CHAPSO	Non-ionic	Information not covered in search results	Zwitterionic detergents; listed as alternatives that avoid problems of older detergents [1].

Experimental Considerations and Workflow

The search results do not contain a direct head-to-head comparison of the performance of n-Heptyl β -D-thioglucoside versus other detergents in stabilizing a wide range of proteins. However, they do provide evidence of its successful use in specific, high-level research applications, which validates its utility.

- **Evidence from Protein Crystallography:** n-Heptyl β -D-thioglucoside has been successfully used in the crystallization and structural determination of the Ferredoxin-NADP(H) Reductase from *Rhodobacter capsulatus*. The study showed that three molecules of the detergent bound to the protein, contributing to the stability required to solve its structure at a high resolution of 1.68 Å [4]. This demonstrates its effectiveness in a demanding application.
- **General Workflow for Detergent Screening:** The process of finding the right detergent for a specific membrane protein is empirical. The following workflow, based on the requirements outlined in the search results, visualizes a typical screening strategy [1].



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- **Key Selection Criteria:** When screening detergents, researchers should consider the following criteria, which are noted as essential for isolating functional membrane proteins [1]:
 - **Sufficient solubilization power** without denaturing the protein.
 - **No interference** with the protein's biological activity.
 - **High CMC** for easy removal via dilution or dialysis.
 - **Good solubility** and no precipitation at 4°C.

- **No UV absorption** that would interfere with protein analysis.

The "Inhibitory Potency" of Thioglycosides

It is important to clarify that the search results for n-Heptyl β -D-thioglucoside do not discuss its use as a deliberate **inhibitor** of protein function. Its primary role is as a **solubilizing agent**.

However, one source explores a different class of compounds—**thioglycosides**—for their specific inhibitory potency against sodium-glucose cotransporters (SGLT1 and SGLT2) as a potential diabetes treatment [5]. While n-Heptyl β -D-thioglucoside is a thioglycoside, the study highlights other synthetic variants (e.g., Phenyl-1'-thio- β -D-glucopyranoside) that showed strong, competitive inhibition of these transporters [5]. This suggests that the thioglycoside structure has biological relevance, but the inhibitory effect is highly dependent on the specific aglycone (non-sugar) group attached.

Key Takeaways and Further Steps

- **For Membrane Protein Solubilization:** n-Heptyl β -D-thioglucoside is a well-characterized, non-ionic detergent with a high CMC and notable stability against enzymatic degradation, making it a strong candidate for your initial screening panel [1].
- **For Specific Inhibitory Action:** The search results do not confirm n-Heptyl β -D-thioglucoside as a potent inhibitor. If your project targets specific proteins like SGLT, other specialized thioglycosides may be more relevant [5].
- **Next Steps:** Since the optimal detergent is protein-dependent, you will likely need to conduct your own experimental trials. Supplier screening kits, like the one mentioned by Dojindo, can be a practical resource for this purpose [1].

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References

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